Synthesis of BMS-986251 intermediates using fluorinated building blocks

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Compound of Interest

Compound Name:	*1-Bromo-4-(perfluoropropan-2-yl)benzene*
CAS No.:	*2396-23-8*
Cat. No.:	*B3118524*

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Application Note: Scalable Synthesis of BMS-986251 Intermediates via Fluorinated Building Blocks

Executive Summary

BMS-986251 is a potent, selective, and orally bioavailable inverse agonist of the retinoic acid-related orphan receptor gamma t (RORγt), developed for the treatment of autoimmune pathologies such as psoriasis.[1] The molecule's efficacy is driven by a unique tricyclic core decorated with a heptafluoroisopropyl moiety and a 4-fluorophenylsulfonyl group. These fluorinated motifs are critical for metabolic stability and lipophilic occupancy of the RORγt ligand-binding domain.

This guide details the process-scale synthesis of the key BMS-986251 tricyclic intermediate. We focus on the installation of the challenging heptafluoroisopropyl group using heptafluoroisopropyl iodide (

) via a radical fluoroalkylation mechanism, a pivotal step that differentiates this route from classical medicinal chemistry approaches.

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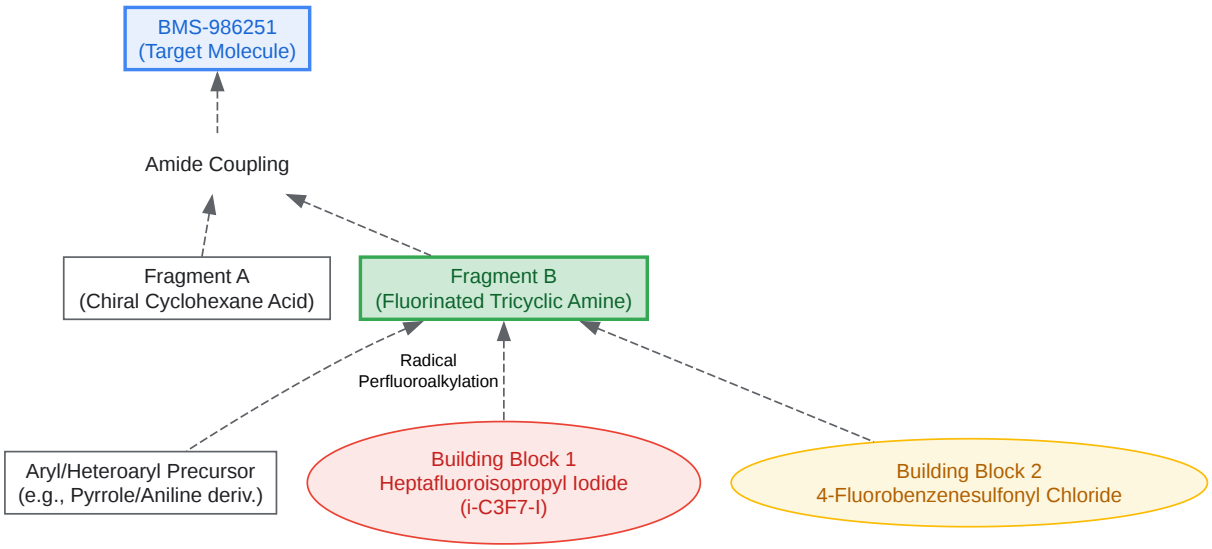
Retrosynthetic Analysis & Strategy

The synthesis of BMS-986251 is convergent, relying on the coupling of a chiral cyclohexane acid (Fragment A) with a complex fluorinated tricyclic amine (Fragment B).

Strategic Disconnect:

- Fragment A: (1R,2S)-2-methyl-4-oxocyclohexane-1-carboxylic acid.
- Fragment B: A tricyclic tetrahydroquinoline-derivative containing the heptafluoroisopropyl and fluorophenylsulfonyl groups.

The critical "Application Note" focus is on Fragment B, specifically the introduction of the perfluorinated side chain.



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Figure 1: Retrosynthetic strategy highlighting the convergence of fluorinated building blocks.

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Critical Reagents & Building Blocks

The following fluorinated building blocks are essential for this protocol. Purity and handling are paramount due to the volatility of perfluorinated iodides.

Component	CAS No.	Role	Critical Parameter
Heptafluoroisopropyl Iodide	677-69-0	Fluoroalkylation Agent	Volatility: BP 40°C. Store cold. Handle in sealed systems.
4-Fluorobenzenesulfonyl Chloride	349-88-2	Sulfonylating Agent	Moisture Sensitivity: Hydrolyzes to acid. Store under .
Sodium Dithionite ( )	7775-14-6	Radical Initiator	Quality: Assay >85%. [2] Old batches degrade and fail to initiate.
DMSO	67-68-5	Solvent	Degassing: Oxygen inhibits the radical chain mechanism.

Detailed Protocol: Radical Heptafluoroisopropylation

This protocol describes the installation of the heptafluoroisopropyl group onto an electron-rich heteroaromatic precursor (e.g., a pyrrole or protected aniline derivative, designated here as Intermediate 1) to generate Intermediate 2.

Mechanism: The reaction proceeds via a radical mechanism initiated by sodium dithionite (sulfinatodehalogenation conditions). The dithionite anion (

) acts as a single-electron donor to the perfluoroalkyl iodide, generating the electrophilic perfluoroalkyl radical (

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). This radical adds to the electron-rich aromatic ring, followed by oxidation and re-aromatization.

Step-by-Step Methodology

1. Preparation of Reagents:

- Solvent System: Prepare a mixture of DMSO and Water (typically 5:1 ratio). Note: DMSO promotes the solubility of the radical initiator.
- Degassing: Sparge the solvent mixture with Nitrogen (

) for at least 30 minutes. Critical: Oxygen acts as a radical trap and will stall the reaction.

2. Reaction Assembly:

- To a jacketed glass reactor equipped with an overhead stirrer and internal temperature probe, charge Intermediate 1 (1.0 eq).
- Add the degassed DMSO/Water solvent (10 vol relative to substrate).
- Cool the mixture to 0–5°C.

3. Addition of Fluorinated Building Block:

- Add Heptafluoroisopropyl Iodide (1.5 – 2.0 eq) via a pre-cooled addition funnel.
- Scientist's Note: Due to the low boiling point (40°C) of the iodide, maintaining a low internal temperature during addition prevents loss of reagent to the headspace.

4. Initiation:

- Add solid Sodium Dithionite (

  , 2.0 – 2.5 eq) in portions over 1 hour.
- Observation: A slight exotherm is expected. Maintain internal temperature <10°C.
- Optional: Some protocols employ a catalytic amount of Sodium Sulfinate or an Iron catalyst (e.g.,

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) to accelerate radical generation, but stoichiometric dithionite is robust for scale-up.

5. Reaction & Monitoring:

- Allow the reaction to warm to Room Temperature (20–25°C) and stir for 4–6 hours.
- IPC (In-Process Control): Monitor by HPLC. The perfluorinated product is significantly more lipophilic (longer retention time) than the starting material.
- Target: >95% conversion.[2] If stalled, add an additional 0.5 eq of dithionite and 0.2 eq of iodide.

6. Workup:

- Dilute the reaction mixture with Ethyl Acetate (10 vol) and Water (10 vol).
- Separate the layers. Wash the organic layer with 5% Sodium Bicarbonate (

) to neutralize acidic byproducts (

  ,

).
- Wash with 10% Sodium Thiosulfate (

) to remove any residual iodine.
- Dry over Magnesium Sulfate (

  ), filter, and concentrate.

7. Purification:

- The crude residue is typically purified via crystallization from Heptane/EtOAc or column chromatography (Silica gel).
- Yield Expectation: 60–75%.

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Protocol: Sulfonylation and Annulation

Following the installation of the heptafluoroisopropyl group, the tricyclic core is constructed.[3] [4] A key step involves the introduction of the 4-fluorobenzenesulfonyl group, which serves both as a protecting group and a pharmacophore.

Workflow:

- Sulfonylation: The amine functionality of the intermediate is reacted with 4-fluorobenzenesulfonyl chloride in the presence of a base (Pyridine or

) in DCM at 0°C.

  - Why: The electron-withdrawing nature of the sulfonyl group activates the adjacent alkene (if present) for the subsequent intramolecular aza-Michael addition.

- Annulation: Treatment with a base (e.g.,

  or

) triggers the cyclization to form the fused tricyclic system.



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Figure 2: Sequential workflow for the assembly of the fluorinated tricyclic core.

Troubleshooting & Optimization (E-E-A-T)

Expert Insight: The radical heptafluoroisopropylation is the most failure-prone step. Common issues and solutions include:

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Issue	Probable Cause	Corrective Action
Low Conversion	Oxygen inhibition.	Re-degas solvents vigorously. Ensure reactor is under positive pressure.
Reagent Loss	Volatility of .	Use a dry-ice condenser or keep internal temp <5°C during addition. Use a sealed pressure vessel if available.
Regioselectivity	Radical attack at wrong position.	Adjust solvent polarity (increase water ratio) or switch to a more blocked precursor.
Stalled Reaction	Decomposition of Dithionite.	Add dithionite in portions. Do not mix dithionite in water hours before use; prepare fresh.

Safety Note: Perfluoroalkyl iodides are potential ozone depleters and can release HF upon thermal decomposition. All venting should be scrubbed through a caustic scrubber.

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